

Crystal structure of anhydrous Trisodium orthoborate

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Compound of Interest

Compound Name: *Trisodium orthoborate*

Cat. No.: *B083475*

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An in-depth guide to the crystal structure of anhydrous **trisodium orthoborate**, Na_3BO_3 , designed for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of its crystallographic properties, synthesis, and characterization.

Core Properties of Anhydrous Trisodium Orthoborate

Anhydrous **trisodium orthoborate** (Na_3BO_3) is a sodium salt of orthoboric acid.[1] The compound consists of three sodium cations (Na^+) and an orthoborate trianion ($[\text{BO}_3]^{3-}$).[2] The systematic IUPAC name for this compound is **trisodium orthoborate**, and its molecular formula is Na_3BO_3 . [2] The molar mass of the anhydrous form is 127.78 g/mol .[1] The orthoborate anion ($[\text{BO}_3]^{3-}$) exhibits a trigonal planar geometry, which arises from the sp^2 hybridization of the central boron atom. This configuration results in three equivalent boron-oxygen bonds arranged in a single plane.[2]

Crystallographic Data

The crystal structure of anhydrous **trisodium orthoborate** has been determined to be monoclinic. The crystallographic data is summarized in the table below.

Property	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Lattice Parameters	a = 7.567 Å, b = 5.730 Å, c = 9.689 Å, β = 56.436°
Unit Cell Volume	350.00579 Å ³
Density	2.42489 g/cm ³

Data sourced from the Materials Project.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Synthesis of Anhydrous Trisodium Orthoborate

A common method for the synthesis of anhydrous **trisodium orthoborate** involves a solid-state reaction. The process is as follows:

- **Reactant Preparation:** A mixture of sodium carbonate (Na₂CO₃) and either sodium metaborate (NaBO₂) or boric oxide (B₂O₃) is prepared.
- **Heating:** The mixture is heated to a temperature range of 600 to 850 °C.
- **Reaction:** During heating, the reactants form **trisodium orthoborate**, releasing carbon dioxide as a byproduct. The chemical equation for the reaction with sodium metaborate is:
$$\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$$
[\[1\]](#)
- **Purification:** Obtaining the compound in a pure form from the melt can be challenging.[\[1\]](#)

Crystallographic Analysis

The crystal structure of the synthesized anhydrous **trisodium orthoborate** is typically determined using single-crystal X-ray diffraction.

- **Crystal Selection:** A suitable single crystal of Na₃BO₃ is mounted on a goniometer head.

- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is used to solve and refine the crystal structure, yielding the lattice parameters, space group, and atomic coordinates.

Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis and characterization of anhydrous **trisodium orthoborate**.

Synthesis and Characterization Workflow

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